

optimizing annealing temperature and duration for FAPbI₃ films

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Compound of Interest

Compound Name: *Formamidinium iodide*

Cat. No.: *B12059652*

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FAPbI₃ Film Annealing Optimization: A Technical Support Guide

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing the annealing temperature and duration for formamidinium lead iodide (FAPbI₃) perovskite films.

Frequently Asked Questions (FAQs)

Q1: What is the primary goal of annealing FAPbI₃ films?

A1: The primary goal of annealing FAPbI₃ films is to induce a phase transition from the non-photoactive, hexagonal δ -phase (yellow phase) to the photoactive, cubic α -phase (black phase).^{[1][2][3][4]} This transition is crucial for fabricating efficient perovskite solar cells, as the α -phase possesses the desired optoelectronic properties, including a narrow bandgap suitable for solar energy absorption.^{[1][2]} Proper annealing also improves the crystallinity, grain size, and morphology of the film, which reduces defects and enhances device performance.^{[1][5][6]}

Q2: What is the typical temperature range for the δ - to α -phase transition in FAPbI₃?

A2: The phase transition from δ -FAPbI₃ to α -FAPbI₃ generally occurs at elevated temperatures, with studies showing significant transformation above 150 °C.^{[1][2]} A complete

transition to the α -phase is often observed at temperatures around 175 °C.[1][2]

Q3: How does annealing temperature affect the morphology and crystallinity of the FAPbI₃ film?

A3: Increasing the annealing temperature generally leads to improved film quality. As the temperature rises from around 125 °C to 175 °C, the film morphology evolves from having limited crystalline features to a fully crystallized structure with well-developed, compact grains. [1] This enhanced crystallinity at higher annealing temperatures can reduce crystal defects and phase impurities that act as non-radiative recombination centers, thereby improving the film's optoelectronic properties.[1]

Q4: Can the annealing duration be optimized to improve film quality?

A4: Yes, the annealing duration is a critical parameter. While a certain amount of time is necessary to complete the phase transition and solvent evaporation, prolonged annealing, especially at high temperatures, can be detrimental. It can lead to the decomposition of the perovskite film, for instance, into lead iodide (PbI₂), which can negatively impact device performance and stability.[7] For some processes, such as flash infrared annealing, the optimal duration can be as short as a few hundred milliseconds, which is sufficient to evaporate the solvent without causing film decomposition.[8] Studies on conventional hotplate annealing have shown that an annealing time of 10 minutes at 170 °C can be significantly reduced to 40 seconds at the same temperature without compromising photovoltaic performance.[9]

Troubleshooting Guide

Issue 1: The FAPbI₃ film remains yellow or has yellow patches after annealing.

- Cause: This indicates an incomplete conversion from the δ -phase to the α -phase. The annealing temperature may be too low or the duration too short.
- Solution:
 - Increase the annealing temperature. A systematic study starting from 150 °C and increasing in increments to 175 °C is recommended.[1][2]

- Increase the annealing duration. However, be cautious of potential film degradation at higher temperatures.
- Ensure uniform heating across the entire substrate.

Issue 2: The annealed FAPbI₃ film has poor surface coverage, pinholes, or a rough morphology.

- Cause: This can result from suboptimal annealing temperatures. Lower annealing temperatures (e.g., below 135 °C) can yield rough films with defects and pinholes.[\[5\]](#)
- Solution:
 - Increase the annealing temperature to promote better grain growth and a more compact film. Temperatures above 135 °C have been shown to produce smoother and denser films.[\[5\]](#)
 - Optimize the precursor solution and deposition technique, as these also significantly influence film morphology.

Issue 3: The perovskite solar cell shows low power conversion efficiency (PCE) despite a visually good black film.

- Cause: The presence of residual PbI₂ or other defects can act as recombination centers, reducing device performance. Annealing at excessively high temperatures (e.g., above 135-150 °C for some mixed-halide perovskites) can cause the decomposition of organic cations, leading to the formation of PbI₂.[\[5\]](#)[\[7\]](#)
- Solution:
 - Carefully optimize the annealing temperature and duration to find a balance between achieving a pure α-phase and preventing decomposition.
 - Characterize the film using X-ray diffraction (XRD) to check for the presence of a PbI₂ peak (typically around 12.7°).[\[5\]](#)

- Consider a slightly lower annealing temperature or a shorter duration if PbI_2 formation is detected.

Issue 4: The device performance is inconsistent across different batches.

- Cause: Inconsistent annealing conditions, such as temperature fluctuations or variations in ramp-up/cool-down rates, can lead to variability in film quality.
- Solution:
 - Ensure precise and repeatable control over the annealing temperature and duration using a calibrated hotplate or oven.
 - Standardize the entire fabrication process, including precursor preparation and film deposition, to minimize batch-to-batch variations.

Quantitative Data Summary

Table 1: Effect of Annealing Temperature on FAPbI_3 Film Properties

Annealing Temperature (°C)	Predominant Phase	Film Morphology	Grain Size
125	Mixed α and δ phases	Planar film with limited crystalline features	-
150	Mostly α -phase	Defined crystalline grains	-
175	Complete α -phase	Fully crystallized with well-developed, compact grains	Increased

Data synthesized from references [\[1\]](#)[\[2\]](#).

Table 2: Influence of Annealing Temperature on $(\text{FAPbI}_3)_{0.8}(\text{MAPbBr}_3)_{0.2}$ Perovskite Solar Cell Performance

Annealing				
Temperature (°C)	Jsc (mA/cm ²)	Voc (V)	FF (%)	PCE (%)
75	-	-	-	-
95	-	-	-	-
115	-	-	-	-
135	20.6	0.88	65.9	12.0
155	-	-	-	-
175	-	-	-	-

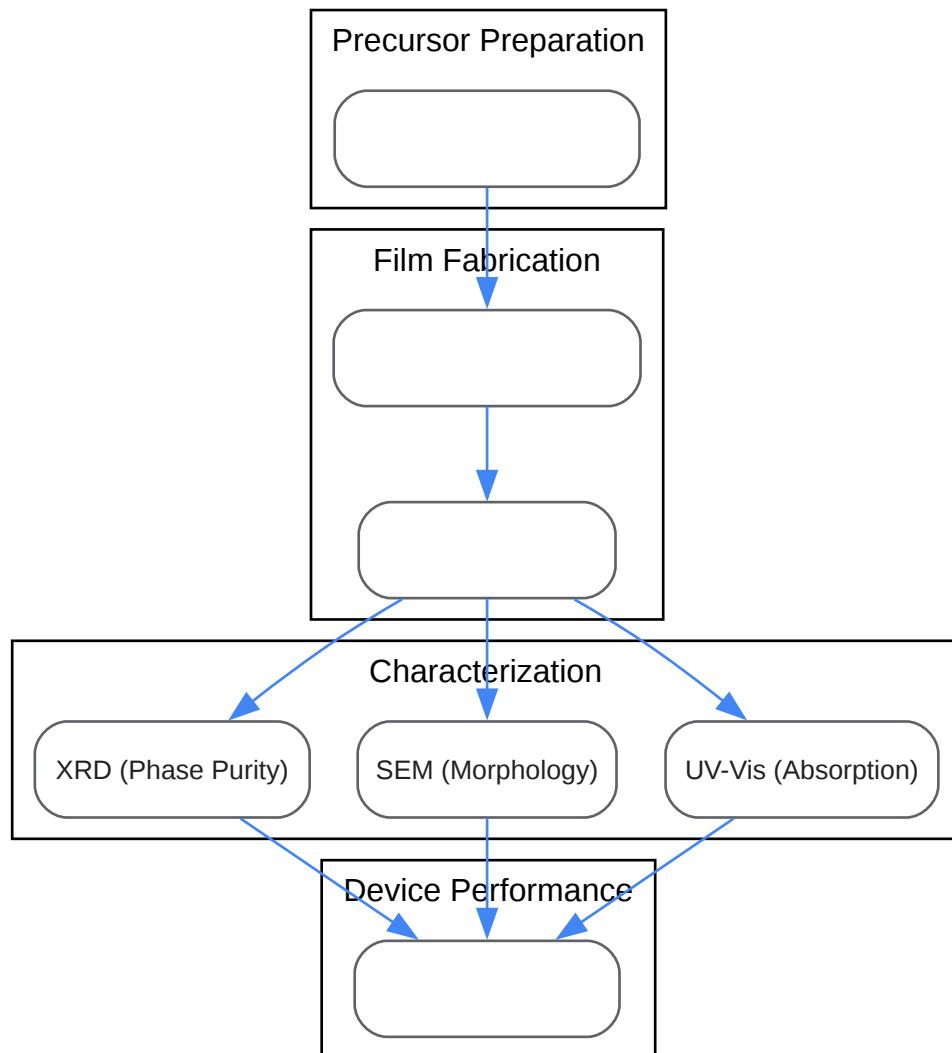
Data for the optimal device is from reference[5]. The study indicates that power conversion efficiency increased with annealing temperature up to 135 °C.

Experimental Protocols

General Protocol for FAPbI₃ Film Annealing:

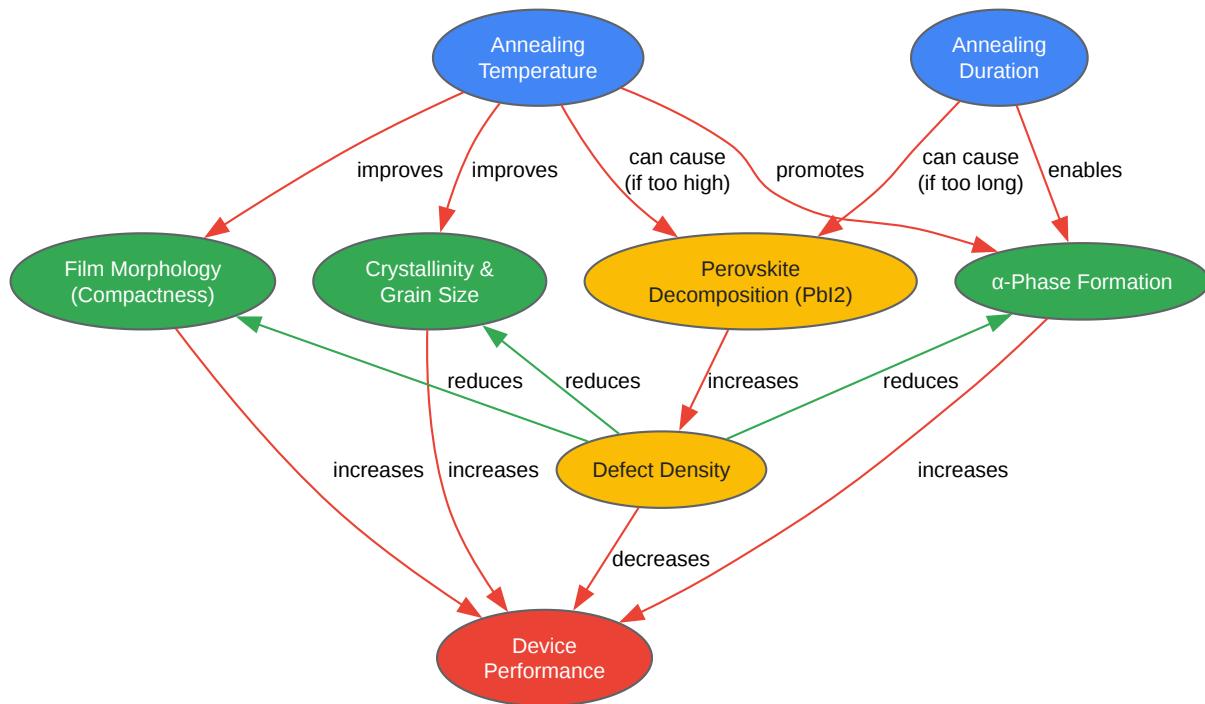
- Precursor Preparation: Prepare a precursor solution of FAPbI₃. For mixed-cation/halide perovskites, the stoichiometry will vary. For example, a (FAPbI₃)_{0.8}(MAPbBr₃)_{0.2} precursor solution can be made by dissolving FAI, MABr, PbI₂, and PbBr₂ in a mixed solvent like DMSO and γ-butyrolactone (GBL).[5]
- Film Deposition: Deposit the precursor solution onto the substrate using a technique such as spin-coating.
- Annealing: Transfer the substrate to a pre-heated hotplate or into an oven in a controlled environment (e.g., an inert atmosphere like a nitrogen-filled glovebox). Anneal the film at the desired temperature for a specific duration. A common starting point is 150 °C for 10-15 minutes.[10]
- Characterization: After cooling down, characterize the film using techniques such as UV-Vis spectroscopy to check the absorption spectrum, XRD to determine the crystal structure and phase purity, and SEM to observe the surface morphology.[1][5]

Visualizations



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Caption: Experimental workflow for FAPbI3 film fabrication and characterization.



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Caption: Relationship between annealing parameters and film/device properties.

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distortions into the $[PbI_6]^{4-}$ octahedra promote the formation of lowered-symmetry - and - black phases after the temperature decreases. Reprinted with permission from [96].

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